

# Chemical and Physical Properties of Pinocampheol

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Pinocampheol

CAS No.: 25465-65-0

Cat. No.: S1899402

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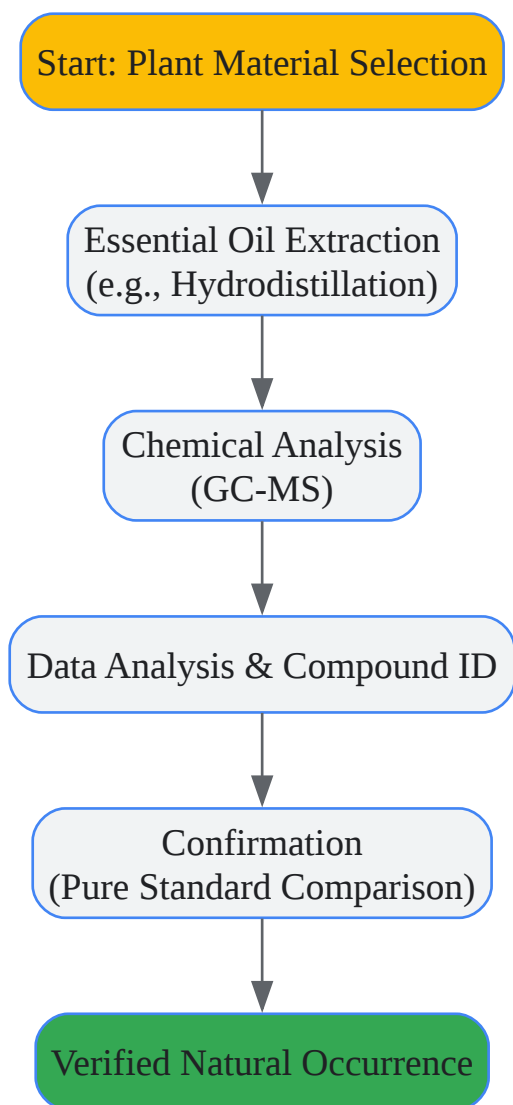
The table below summarizes the key information available for **pinocampheol**.

Property Type	Details
IUPAC Name	(2R,3R)-2,6,6-trimethylbicyclo[3.1.1]heptan-3-ol [1]
Chemical Formula	C <sub>10</sub> H <sub>18</sub> O [1]
Molecular Weight	154.25 g/mol [1] [2]
CAS Number	25465-95-6 [2]
Melting Point	56.00 to 57.00 °C @ 760.00 mm Hg [2]
Water Solubility	926.3 mg/L @ 25 °C (est) [2]
Estimated XLogP3	2.60 [2]

## How to Investigate Natural Occurrence

Since the current search does not yield direct reports of **pinocampheol** in plant material, you can explore this through the following approach, which outlines a general workflow for identifying a compound like

**pinocampheol** in a plant sample.



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- **Plant Material Selection:** Focus on plant families known for rich and diverse terpenoid content. The search indicates that plants from the **Lamiaceae** (mint) family [3] [4] and the **Myrtaceae** family (e.g., *Eucalyptus*) [5] are excellent sources of various monoterpenes and oxygenated monoterpenes, the chemical class to which **pinocampheol** belongs.
- **Essential Oil Extraction and Analysis:** The most common method for isolating volatile terpenes is **hydro-distillation** of dried leaves [5]. The resulting essential oil would then be analyzed using **Gas Chromatography/Mass Spectrometry (GC/MS)** [5] [3].
- **Data Interpretation and Confirmation:** The complex chromatographic data must be interpreted by comparing the mass spectrum and retention index of the compound in the sample to those of a pure **pinocampheol standard** in commercial or custom databases [5] [2].

## Future Research Directions

To advance knowledge on this topic, you could:

- **Systematically Screen Plant Species:** Target plants in the Lamiaceae and Myrtaceae families, or conifers, based on the structural similarity of **pinocampheol** to common monoterpenes like pinene.
- **Investigate Biosynthetic Pathways:** Explore the enzymatic pathways that could convert more common plant terpenes (e.g.,  $\alpha$ -pinene) into **pinocampheol**.
- **Study Biological Activity:** If **pinocampheol** is identified in a plant, further research can evaluate its potential biological activities, such as antimicrobial, anti-inflammatory, or other pharmacological properties, similar to studies on other plant terpenes [5] [6].

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**Address:** Ontario, CA 91761, United States

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